

In-Depth Technical Guide: (E/Z)-HA155

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Compound of Interest

Compound Name: (E/Z)-HA155

Cat. No.: B15604850

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **(E/Z)-HA155**, a potent inhibitor of autotaxin. It includes its chemical identity, mechanism of action, detailed experimental protocols, and a summary of its biological activity.

Chemical Identity

Parameter	Value
IUPAC Name	B-[4-[[4-[[3-[(4-fluorophenyl)methyl]-2,4-dioxo-5-thiazolidinylidene]methyl]phenoxy]methyl]phenyl]-boronic acid[1]
CAS Number	1229652-22-5[1]
Synonyms	HA155, Autotaxin Inhibitor IV
Chemical Formula	C ₂₄ H ₁₉ BFNO ₅ S[1]
Molecular Weight	463.29 g/mol [1]

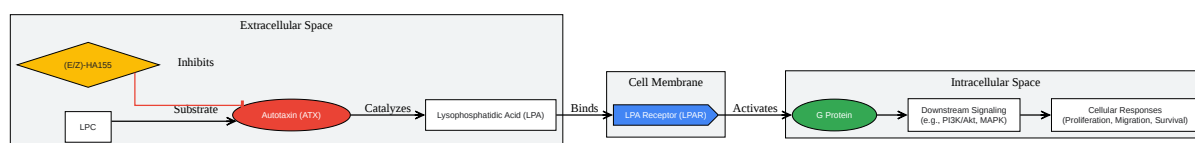
Mechanism of Action

(E/Z)-HA155 is a potent and selective inhibitor of autotaxin (ATX), a key enzyme responsible for the production of lysophosphatidic acid (LPA). LPA is a signaling lipid involved in a multitude of physiological and pathological processes, including cell proliferation, migration, and survival. The ATX-LPA signaling axis has been implicated in the progression of various diseases, such as cancer, fibrosis, and inflammation.

The inhibitory activity of **(E/Z)-HA155** stems from its unique chemical structure, which features a boronic acid moiety. This boronic acid group specifically targets and forms a covalent bond with the threonine oxygen nucleophile within the active site of autotaxin, effectively blocking its enzymatic activity.

Signaling Pathway

The inhibition of autotaxin by **(E/Z)-HA155** disrupts the conversion of lysophosphatidylcholine (LPC) to lysophosphatidic acid (LPA). This reduction in LPA levels leads to decreased activation of its G protein-coupled receptors (GPCRs), subsequently attenuating downstream signaling cascades that promote pathological cellular responses.



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Figure 1: The Autotaxin-LPA signaling pathway and the inhibitory action of **(E/Z)-HA155**.

Quantitative Data

(E/Z)-HA155 exhibits potent inhibition of autotaxin activity in various experimental settings.

Assay Type	Parameter	Value	Reference
Enzymatic Assay	IC ₅₀	5.7 nM	[1]
In Vitro	Attenuation of thrombin-mediated increase in platelet-derived LPA	Dose-dependent	[1]
In Vivo (Rats)	Decrease in plasma LPA levels	Orally active	[1]

Experimental Protocols

Below are representative experimental protocols for evaluating the activity of **(E/Z)-HA155**.

In Vitro Autotaxin Inhibition Assay

Objective: To determine the half-maximal inhibitory concentration (IC₅₀) of **(E/Z)-HA155** against autotaxin.

Materials:

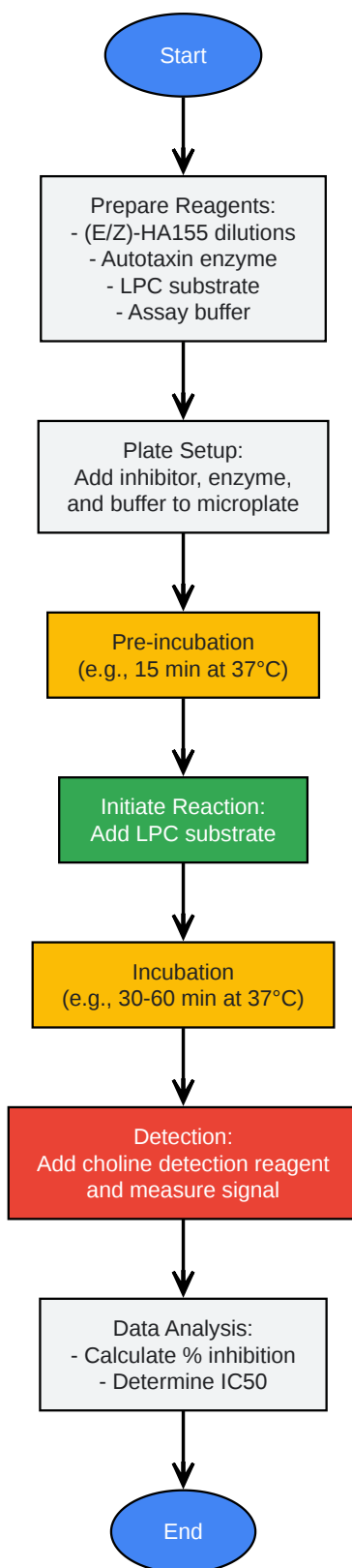
- Recombinant human autotaxin
- Lysophosphatidylcholine (LPC) substrate
- **(E/Z)-HA155**
- Assay buffer (e.g., Tris-HCl, pH 8.0, containing CaCl₂ and MgCl₂)
- Detection reagent for choline (e.g., Amplex Red)

Procedure:

- Prepare a series of dilutions of **(E/Z)-HA155** in the assay buffer.
- In a microplate, add the diluted **(E/Z)-HA155**, recombinant autotaxin, and assay buffer.

- Pre-incubate the mixture for a specified time (e.g., 15 minutes) at a controlled temperature (e.g., 37°C).
- Initiate the enzymatic reaction by adding the LPC substrate.
- Incubate for a defined period (e.g., 30-60 minutes) at the controlled temperature.
- Stop the reaction and add the choline detection reagent.
- Measure the fluorescence or absorbance at the appropriate wavelength.
- Calculate the percentage of inhibition for each concentration of **(E/Z)-HA155** relative to a control without the inhibitor.
- Plot the percentage of inhibition against the logarithm of the inhibitor concentration and determine the IC_{50} value using non-linear regression analysis.

Experimental Workflow Visualization



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Figure 2: A representative workflow for an in vitro autotaxin inhibition assay.

In Vivo Evaluation in a Rat Model

Objective: To assess the in vivo efficacy of **(E/Z)-HA155** in reducing plasma LPA levels.

Materials:

- Sprague-Dawley rats
- **(E/Z)-HA155** formulated for oral administration
- Vehicle control
- Blood collection supplies (e.g., EDTA tubes)
- LC-MS/MS for LPA analysis

Procedure:

- Acclimate the rats to the experimental conditions.
- Divide the rats into control and treatment groups.
- Administer **(E/Z)-HA155** or the vehicle control orally to the respective groups at a predetermined dose.
- Collect blood samples at various time points post-administration (e.g., 0, 1, 2, 4, 8, 24 hours).
- Process the blood samples to obtain plasma.
- Extract lipids from the plasma samples.
- Quantify the levels of various LPA species using a validated LC-MS/MS method.
- Compare the plasma LPA levels between the **(E/Z)-HA155**-treated group and the vehicle control group at each time point to determine the extent and duration of LPA reduction.

Conclusion

(E/Z)-HA155 is a valuable research tool for investigating the roles of the autotaxin-LPA signaling axis in health and disease. Its high potency and selectivity make it a promising candidate for further preclinical and clinical development for the treatment of cancer, fibrosis, and inflammatory disorders. This guide provides foundational information for researchers and drug development professionals working with this compound.

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References

- 1. [medkoo.com](https://www.medkoo.com) [[medkoo.com](https://www.medkoo.com)]
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